

Application Notes and Protocols: Long-Term Stability of SBI-183 in DMSO Solution

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Compound of Interest

Compound Name: SBI-183

Cat. No.: B3461472

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Introduction

SBI-183 is a potent and orally active inhibitor of Quiescin Sulfhydryl Oxidase 1 (QSOX1), an enzyme implicated in cancer progression through its role in extracellular matrix (ECM) maturation and disulfide bond formation. As a crucial tool for in vitro and in vivo studies, understanding the long-term stability of **SBI-183** in its common solvent, dimethyl sulfoxide (DMSO), is paramount for ensuring the accuracy and reproducibility of experimental results. These application notes provide a comprehensive overview of the recommended storage conditions, a detailed protocol for assessing long-term stability, and insights into the signaling pathway of its target, QSOX1.

Recommended Storage Conditions

Based on information from various suppliers, the following storage conditions are recommended for **SBI-183** dissolved in DMSO. Adherence to these guidelines is critical for maintaining the integrity of the compound for as long as possible.

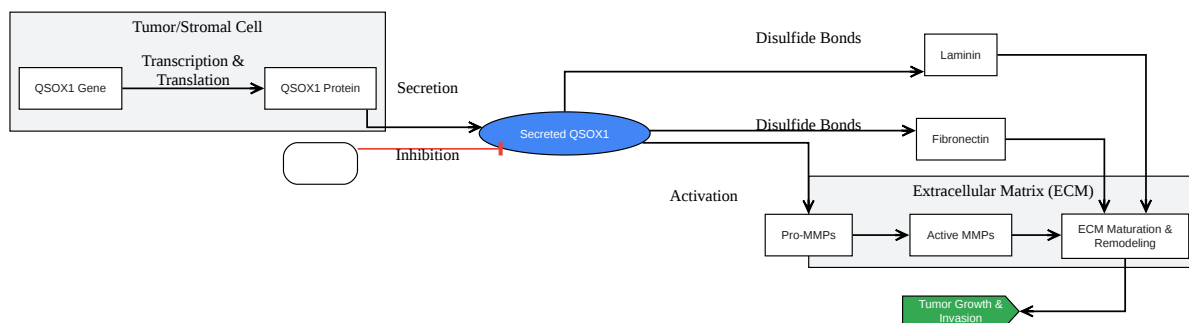
Storage Temperature	Recommended Duration	Notes
-80°C	Up to 6 months	Recommended for long-term storage.
-20°C	Up to 6 months	Suitable for medium-term storage. Some sources suggest a shorter duration of 1 month, so caution is advised. [1]
4°C	Not Recommended	Short-term storage at 4°C may be acceptable for working solutions on the day of an experiment, but it is not advised for longer periods.
Room Temperature	Not Recommended	Significant degradation may occur.

Key Considerations:

- **Avoid Repeated Freeze-Thaw Cycles:** To prevent degradation, it is best to aliquot the stock solution into smaller, single-use volumes.[\[1\]](#)
- **Use High-Quality DMSO:** Anhydrous, high-purity DMSO is recommended to minimize the potential for compound degradation due to contaminants or water.
- **Protect from Light:** While not explicitly stated for **SBI-183**, it is good practice to store solutions in amber vials or otherwise protect them from light to prevent photodegradation.

QSOX1 Signaling Pathway in Cancer

SBI-183 exerts its biological effects by inhibiting QSOX1. This enzyme is secreted into the extracellular space where it plays a significant role in the tumor microenvironment. The diagram below illustrates the key aspects of the QSOX1 signaling pathway in the context of cancer.



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Caption: QSOX1 is secreted and promotes ECM maturation, which supports tumor growth.

Protocol for Long-Term Stability Assessment of SBI-183 in DMSO

This protocol outlines a comprehensive approach to quantitatively assess the long-term stability of **SBI-183** in a DMSO solution.

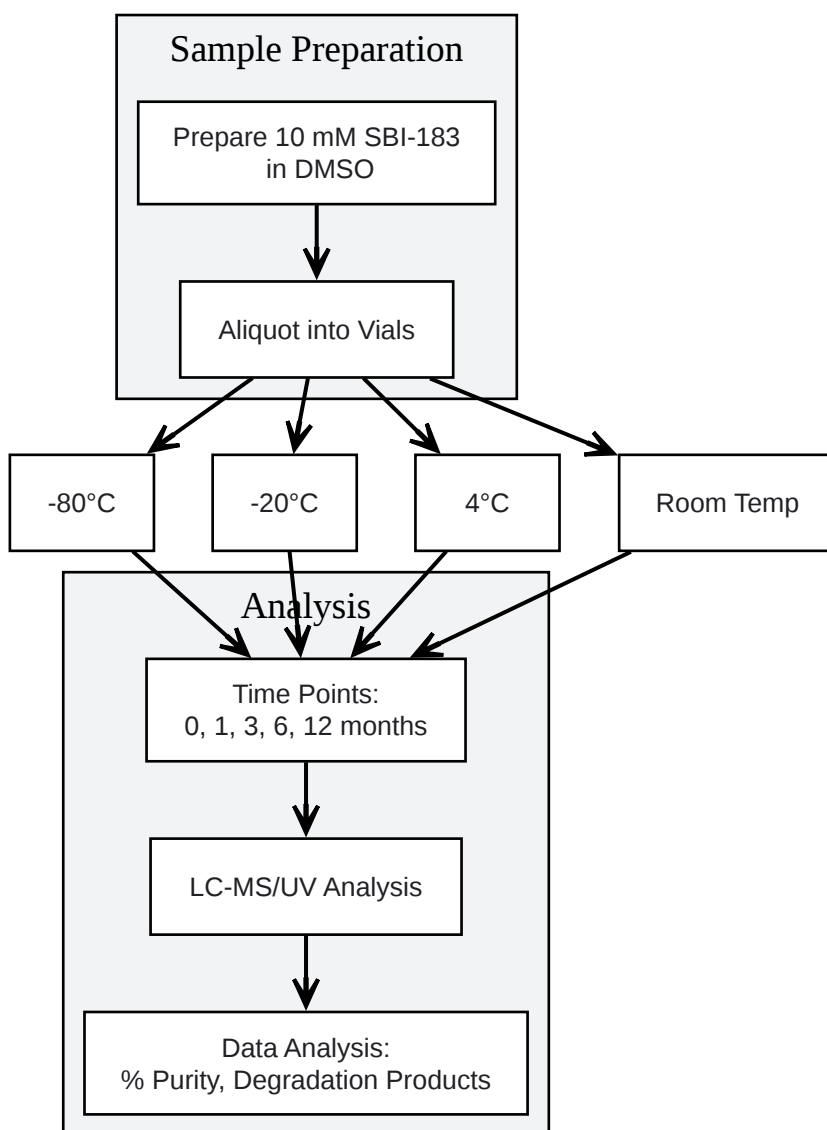
Materials and Reagents

- **SBI-183** powder
- Anhydrous, high-purity DMSO
- HPLC-grade acetonitrile (ACN)
- HPLC-grade water

- Formic acid (or other appropriate modifier for LC-MS)
- Amber glass vials with screw caps
- Calibrated analytical balance
- Volumetric flasks and pipettes
- High-Performance Liquid Chromatography (HPLC) system with a UV detector or a Liquid Chromatography-Mass Spectrometry (LC-MS) system

Experimental Workflow

The following diagram provides a visual representation of the stability testing workflow.



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Caption: Workflow for assessing the long-term stability of **SBI-183** in DMSO.

Detailed Procedure

3.1. Preparation of **SBI-183** Stock Solution

- Accurately weigh a sufficient amount of **SBI-183** powder to prepare a 10 mM stock solution in DMSO.

- Dissolve the powder in the appropriate volume of anhydrous DMSO. Ensure complete dissolution by vortexing or gentle sonication.
- Immediately aliquot the stock solution into multiple amber glass vials to be used for the different storage conditions and time points. This minimizes the need for freeze-thaw cycles of the bulk solution.

3.2. Storage

- Label the vials clearly with the compound name, concentration, date, and storage condition.
- Store the aliquots at the designated temperatures: -80°C, -20°C, 4°C, and room temperature (as a stress condition).

3.3. Sample Analysis

- At each designated time point (e.g., 0, 1, 3, 6, and 12 months), retrieve one aliquot from each storage condition.
- Allow the samples to thaw completely and equilibrate to room temperature.
- Prepare the samples for analysis by diluting them to a suitable concentration (e.g., 1 µM) with an appropriate solvent system (e.g., 50:50 ACN:water).
- Analyze the samples using a validated stability-indicating HPLC-UV or LC-MS method.
 - Mobile Phase Example: A gradient of water with 0.1% formic acid and acetonitrile with 0.1% formic acid.
 - Column Example: A C18 reverse-phase column.
 - Detection: Monitor at a wavelength where **SBI-183** has maximum absorbance, and use mass spectrometry to identify potential degradation products.
- The initial analysis at time zero will serve as the baseline for comparison.

Data Analysis and Presentation

The stability of **SBI-183** is determined by assessing the remaining percentage of the parent compound and the emergence of any degradation products.

Table for Summarizing Stability Data:

Storage Temp.	Time Point	% Purity of SBI-183 (by HPLC Peak Area)	Peak Area of Degradation Product 1	Peak Area of Degradation Product 2	Notes
-80°C	0 months	99.8%	N/A	N/A	Baseline
	1 month				
	3 months				
	6 months				
	12 months				
-20°C	0 months	99.8%	N/A	N/A	Baseline
	1 month				
	3 months				
	6 months				
	12 months				
4°C	0 months	99.8%	N/A	N/A	Baseline
	1 month				
	3 months				
	6 months				
	12 months				
Room Temp.	0 months	99.8%	N/A	N/A	Baseline
	1 week				
	1 month				

Conclusion

While specific long-term stability data for **SBI-183** in DMSO is not extensively published, the provided protocols and general guidelines offer a robust framework for researchers to ensure the integrity of their experimental compound. For optimal results, it is recommended to store **SBI-183** in DMSO at -80°C in single-use aliquots. For critical applications, conducting an in-house stability assessment using the outlined protocol is advisable to guarantee the quality and reliability of research findings.

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References

- 1. medchemexpress.cn [medchemexpress.cn]
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